

Best practices for handling and disposal of Koavone

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Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

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Application Notes and Protocols for Koavone

Disclaimer: **Koavone** is a synthetic aromachemical used in fragrances and is not intended for use in food, vape liquids, or for any internal use.[1] It is a raw material for fragrance composition and should not be applied undiluted to the skin.[1] These notes are intended for researchers, scientists, and professionals in laboratory and manufacturing settings where **Koavone** is handled.

Introduction

Koavone is a colorless to pale yellow liquid with a woody, floral, and balsamic aroma.[1][2] It is a synthetic substance, not found in nature, and is utilized in the formulation of perfumes, cosmetics, soaps, candles, and air fresheners.[1] Chemically, it is identified as 3,4,5,6,6-Pentamethylhept-3-en-2-one and its isomers.[2] Due to its chemical nature, proper handling and disposal procedures are essential to ensure laboratory safety and environmental protection.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **Koavone**:

| Property | Value | Source |
|-------------------|---------------------------------|-----------|
| Molecular Formula | C12H22O | [2][3] |
| Molecular Weight | 182.3 g/mol | [2][3][4] |
| Appearance | Colorless to pale yellow liquid | [1][5] |
| Boiling Point | ~200 °C to 260 °C | [1][6] |
| Melting Point | -25 °C | [1] |
| Flash Point | ~86 °C to 100 °C | [6][7] |
| Density | 0.87 g/cm ³ | [1] |
| Vapor Pressure | 15 Pa | [1] |
| Solubility | Soluble in alcohols and oils | [6] |
| Log P | 4.4 | [1][3] |

Health and Safety Hazards

Koavone is classified as a hazardous substance with the following primary concerns:

- Skin Sensitization: May cause an allergic skin reaction.[1][7][8]
- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.[1][7][8]
- Eye Irritation: May cause mild eye irritation.[4]
- Skin Irritation: May cause skin irritation and/or dermatitis upon prolonged or repeated exposure.[6][9]
- Inhalation: Inhalation of concentrated vapors may cause respiratory irritation.[4][6]

Experimental Protocols

This protocol outlines the essential steps for safely handling **Koavone** in a laboratory environment.

4.1.1 Personal Protective Equipment (PPE)

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn.[6][10]
- Eye Protection: Safety goggles or a face shield are required.[6][10]
- Lab Coat: A standard laboratory coat should be worn to protect from skin contact.
- Respiratory Protection: If ventilation is inadequate or when handling large quantities, a respirator may be necessary.[6]

4.1.2 Engineering Controls

- Ventilation: Work with **Koavone** in a well-ventilated area.[6] The use of a chemical fume hood is recommended, especially when heating the substance.
- Eye Wash Station: An accessible eye wash station should be available.
- Safety Shower: A safety shower should be readily accessible.

4.1.3 Handling Procedures

- Ensure all necessary PPE is correctly worn before handling **Koavone**.
- Dispense the required amount of **Koavone** in a designated, well-ventilated area.
- Avoid inhalation of vapors.[4][6]
- Prevent contact with skin and eyes.[4][6]
- Keep the container tightly closed when not in use.[6]
- Do not eat, drink, or smoke in the handling area.[9]
- Wash hands thoroughly after handling.

4.1.4 Storage

- Store in a cool, dry, dark, and well-ventilated place.[1][6]

- Keep containers tightly closed and upright to prevent leakage.[9]
- Store away from heat, open flames, and strong oxidizing agents.[6][9]

4.2.1 Spill Cleanup

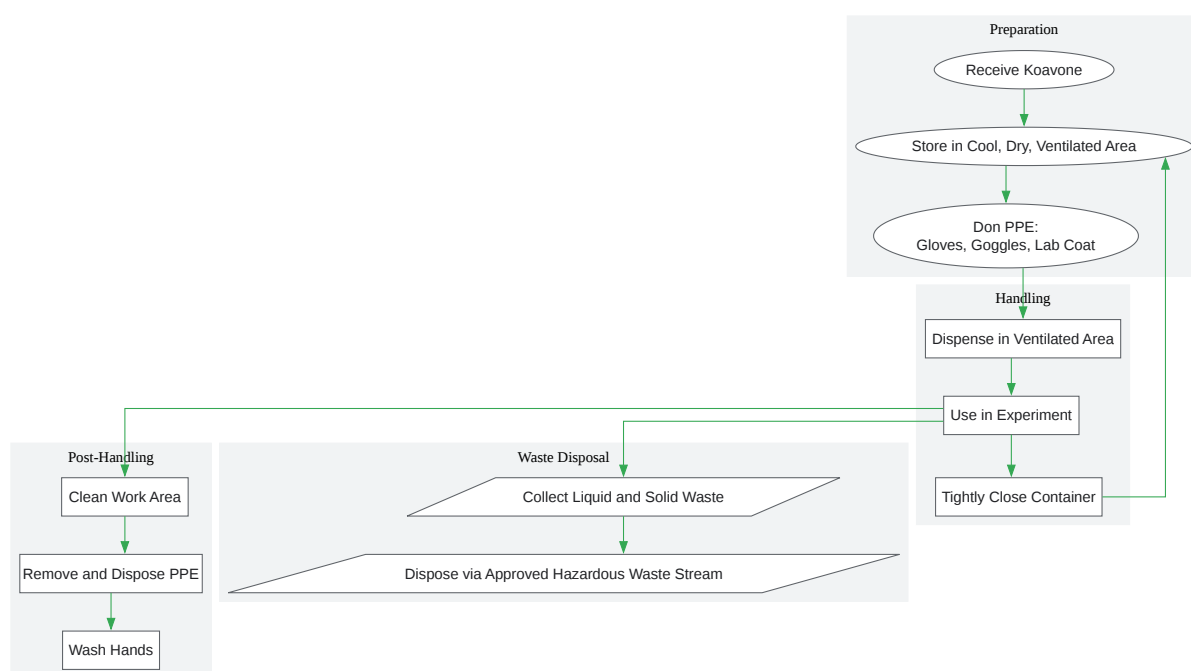
- Evacuate: If the spill is large, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material like sand or vermiculite to contain the spill.[4][7]
- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal. [6]
- Clean: Clean the spill area with soap and water.
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.

4.2.2 First Aid Measures

- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. If irritation or a rash develops, seek medical attention.[6][11]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[6][7]
- Inhalation: Move the affected person to fresh air. If symptoms develop, seek medical attention.[6]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek medical advice.[6][7]
- Waste Collection: Collect all **Koavone** waste, including contaminated materials from spills, in a clearly labeled, sealed container.
- Environmental Precaution: Do not release **Koavone** into the environment, including drains and waterways.[6][7]

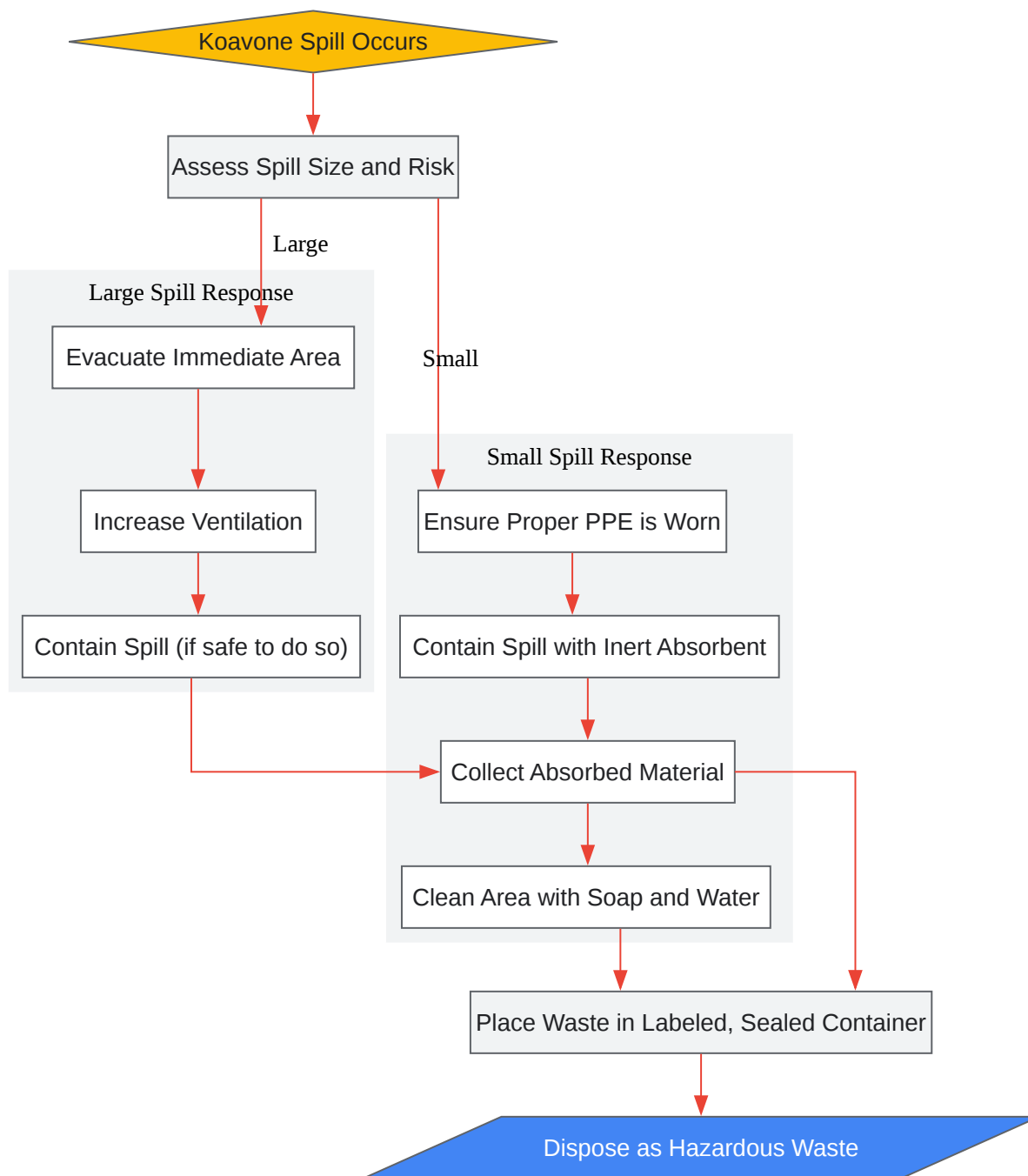
- **Regulatory Compliance:** Dispose of the waste container in accordance with all applicable local, regional, and national regulations for hazardous chemical waste.[\[6\]](#)[\[7\]](#) This may involve incineration or other approved methods for chemical waste disposal.
- **Contaminated Packaging:** Empty containers should be taken to an approved waste handling site for recycling or disposal.[\[4\]](#)[\[7\]](#)

Visualizations



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Caption: Workflow for Safe Handling of **Koavone**.



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Caption: Protocol for **Koavone** Spill Response.

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References

- 1. Koavone (IFF) - Hekserij [eng.hekserij.nl]
- 2. Perfumers Apprentice - Koavone® (IFF) ** [shop.perfumersapprentice.com]
- 3. iff.com [iff.com]
- 4. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 5. (Z)-woody amylene, 81786-73-4 [thegoodscentcompany.com]
- 6. chemicalbull.com [chemicalbull.com]
- 7. finefrag.com [finefrag.com]
- 8. perfumeextract.co.uk [perfumeextract.co.uk]
- 9. perfumersworld.com [perfumersworld.com]
- 10. Koavone Manufacturer | Floral Muguet Aroma Ingredient [chemicalbull.com]
- 11. hekserij.nl [hekserij.nl]
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